

A Comprehensive Technical Guide to the Physical Properties of p-Methylbenzylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylbenzylamine

Cat. No.: B130917

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

p-Methylbenzylamine, also known as **4-methylbenzylamine**, is an aromatic amine with a wide range of applications in organic synthesis and pharmaceutical development. It serves as a crucial building block for the synthesis of various bioactive molecules and as a resolving agent in chiral separations.^{[1][2]} A thorough understanding of its physical properties is essential for its effective handling, characterization, and application in research and development. This guide provides a detailed overview of the key physical and spectroscopic properties of p-methylbenzylamine, complete with experimental methodologies and data presented for clarity and comparative analysis.

Molecular and Chemical Identity

p-Methylbenzylamine is a primary amine consisting of a benzyl group substituted with a methyl group at the para position of the benzene ring.

Identifier	Value
IUPAC Name	(4-methylphenyl)methanamine[3]
CAS Number	104-84-7[3]
Molecular Formula	C ₈ H ₁₁ N[3]
Molecular Weight	121.18 g/mol [3]
SMILES	<chem>Cc1ccc(CN)cc1</chem>
InChI	1S/C8H11N/c1-7-2-4-8(6-9)5-3-7/h2-5H,6,9H2,1H3
InChIKey	HMTSWYPNXFHGEP-UHFFFAOYSA-N

Physicochemical Properties

The following table summarizes the key physicochemical properties of p-methylbenzylamine. These values are critical for predicting its behavior in various solvents and under different experimental conditions.

Property	Value	Reference
Appearance	Liquid or solid	[4]
Melting Point	12-13 °C (lit.)	[4][5]
Boiling Point	195 °C (lit.)	[4][5]
Density	0.952 g/mL at 25 °C (lit.)	[5]
Refractive Index (n _{20/D})	1.534 (lit.)	[5]
Flash Point	80 °C (176 °F) - closed cup	[5]
Vapor Pressure	0.429 mmHg at 25°C	[4]
LogP	2.154	[4]

Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and purity assessment of chemical compounds. The following sections detail the characteristic spectral data for p-methylbenzylamine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR): The ¹H NMR spectrum of p-methylbenzylamine provides information about the different types of protons and their chemical environments.

- Solvent: CDCl₃
- Reference: [\[4\]](#)[\[6\]](#)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.1-7.2	m	4H	Aromatic protons (C ₆ H ₄)
~3.8	s	2H	Methylene protons (-CH ₂ NH ₂)
~2.3	s	3H	Methyl protons (-CH ₃)
~1.4	s	2H	Amine protons (-NH ₂)

¹³C NMR (Carbon-13 NMR): The ¹³C NMR spectrum reveals the number of unique carbon atoms in the molecule.

- Solvent: CDCl₃
- Reference: [\[4\]](#)

Chemical Shift (ppm)	Assignment
~140	Quaternary aromatic carbon (C-CH ₃)
~136	Quaternary aromatic carbon (C-CH ₂ NH ₂)
~129	Aromatic CH
~127	Aromatic CH
~46	Methylene carbon (-CH ₂ NH ₂)
~21	Methyl carbon (-CH ₃)

Infrared (IR) Spectroscopy

The IR spectrum of p-methylbenzylamine shows characteristic absorption bands corresponding to the functional groups present in the molecule.

- Technique: Liquid film
- Reference:[4]

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3300-3400	Strong, broad	N-H stretch (primary amine)
~3000-3100	Medium	C-H stretch (aromatic)
~2850-2950	Medium	C-H stretch (aliphatic)
~1600	Medium	N-H bend (scissoring)
~1510, 1450	Medium to strong	C=C stretch (aromatic ring)
~810	Strong	C-H bend (para-disubstituted aromatic)

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments, confirming the molecular weight.

- Molecular Ion (M^+): $m/z = 121$
- Reference:[3]

Experimental Protocols

Detailed and standardized experimental procedures are crucial for obtaining reliable and reproducible data. The following sections outline the general methodologies for determining the key physical properties of p-methylbenzylamine.

Determination of Melting Point

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)

Procedure:

- A small, dry sample of p-methylbenzylamine is finely powdered.
- The capillary tube is packed with the sample to a height of 2-3 mm by tapping the sealed end on a hard surface.
- The packed capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated rapidly to a temperature approximately 10-15 °C below the expected melting point.
- The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- The temperature range from the appearance of the first liquid drop to the complete liquefaction of the sample is recorded as the melting point range.

Determination of Boiling Point

Apparatus:

- Distillation apparatus (including a round-bottom flask, distillation head with a thermometer adapter, condenser, and receiving flask)
- Heating mantle or oil bath
- Boiling chips
- Calibrated thermometer

Procedure:

- A sample of p-methylbenzylamine (typically 5-10 mL) is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- The heating mantle is turned on, and the liquid is heated to a gentle boil.
- The temperature is recorded when it stabilizes, which indicates that the vapor is condensing on the thermometer bulb at a constant rate. This stable temperature is the boiling point of the liquid at the given atmospheric pressure.

Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the spectroscopic characterization of p-methylbenzylamine.

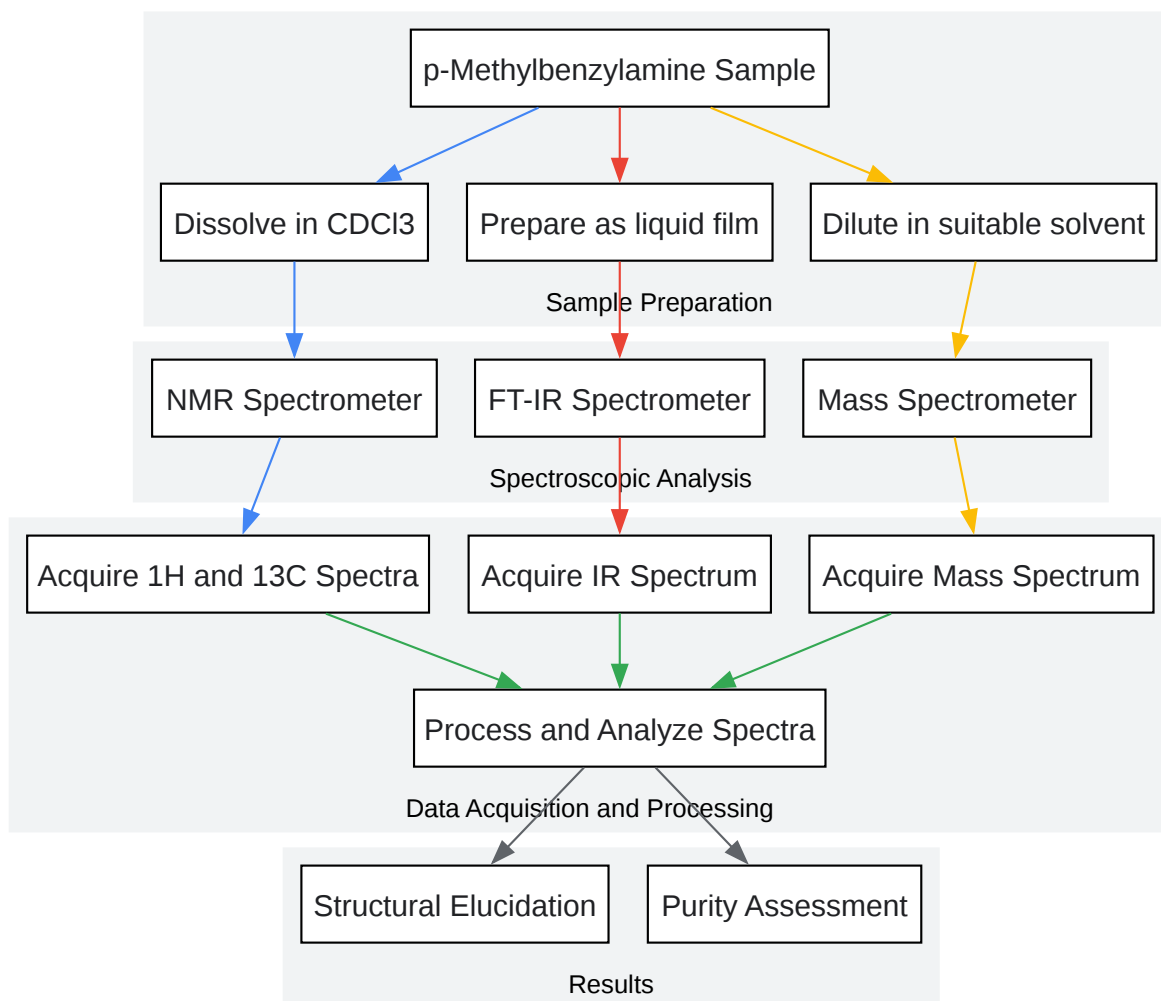


Diagram 1: Spectroscopic Analysis Workflow for p-Methylbenzylamine

[Click to download full resolution via product page](#)

Caption: Spectroscopic Analysis Workflow for p-Methylbenzylamine.

Conclusion

This technical guide provides a comprehensive summary of the essential physical properties of p-methylbenzylamine. The tabulated data offers a quick reference for researchers, while the

outlined experimental protocols provide a foundation for the consistent and accurate determination of these properties. The included spectroscopic information is vital for the structural confirmation and purity assessment of this important chemical intermediate. A thorough understanding and application of this information will facilitate the successful use of p-methylbenzylamine in various scientific and industrial applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methylbenzylamine | 104-84-7 [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. 4-Methylbenzylamine | C₈H₁₁N | CID 66035 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [wap.guidechem.com]
- 5. 4-Methylbenzylamine 97 104-84-7 [sigmaaldrich.com]
- 6. 4-Methylbenzylamine(104-84-7) ¹H NMR spectrum [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of p-Methylbenzylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130917#physical-properties-of-p-methylbenzylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com